

Personal protective equipment for handling 7-Methoxy-2-phenyl-quinolin-4-ol

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Compound of Interest

Compound Name: 7-Methoxy-2-phenyl-quinolin-4-ol

Cat. No.: B494273

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Essential Safety and Handling Guide for 7-Methoxy-2-phenyl-quinolin-4-ol

This guide provides crucial safety, handling, and disposal information for **7-Methoxy-2-phenyl-quinolin-4-ol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring personal safety and regulatory compliance in the laboratory.

Chemical Identifier and Properties

| Property | Value |
|-------------------|--|
| IUPAC Name | 7-methoxy-2-phenyl-1H-quinolin-4-one[1] |
| CAS Number | 20430-72-2[1][2] |
| Molecular Formula | C ₁₆ H ₁₃ NO ₂ [1][2] |
| Molecular Weight | 251.28 g/mol [1] |
| Physical Form | Solid |

Hazard Identification and GHS Classification

7-Methoxy-2-phenyl-quinolin-4-ol is classified as a hazardous substance. The following GHS classifications have been reported:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Serious Eye Damage (Category 1): Causes serious eye damage.[1]

Signal Word: Danger[1]

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H318: Causes serious eye damage.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure. The selection of appropriate PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.

| PPE Category | Recommended Equipment |
|-------------------------|--|
| Eye and Face Protection | Chemical safety goggles are mandatory.[3][4] In situations with a higher risk of splashing, a face shield must be worn in addition to goggles.[3][5] |
| Skin Protection | Gloves: Chemically resistant gloves (e.g., nitrile or neoprene) are required. Always check the manufacturer's compatibility data for breakthrough times.[3] Lab Coat/Gown: A clean lab coat or disposable gown should be worn to protect against contamination. For procedures with a higher risk of splashes, a chemically resistant apron is recommended.[3] |
| Respiratory Protection | Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4] [6] If engineering controls are not sufficient to maintain exposure below permissible limits, a NIOSH-approved respirator is required.[4][7] |

Operational and Disposal Plans

1. Pre-Experiment Preparation:

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the substance-specific SDS.
- Designated Area: Designate a specific area for handling the compound, ideally within a chemical fume hood.[3]
- Assemble Equipment: Gather all necessary equipment and reagents.
- Emergency Access: Ensure an emergency eyewash station and safety shower are readily accessible.[3][5]
- Donning PPE: Put on all required personal protective equipment as outlined in the table above.[3]

2. Handling and Experimental Procedures:

- Weighing and Transfer: Handle the solid compound carefully to avoid generating dust. Use a spatula or other appropriate tools for transfers.^[3]
- Labeling: Keep all containers with **7-Methoxy-2-phenyl-quinolin-4-ol** clearly labeled.
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.^{[3][4]}

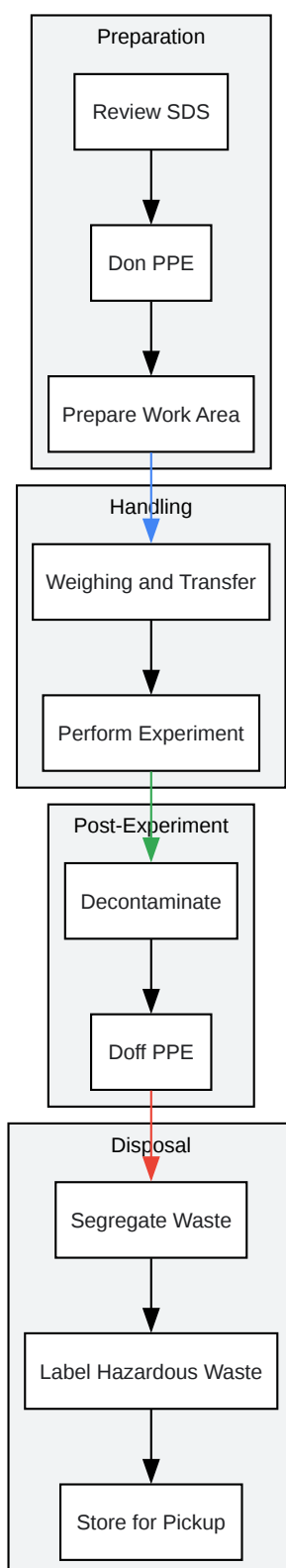
3. Post-Experiment Procedures:

- Decontamination: Decontaminate all surfaces and equipment that may have come into contact with the compound using an appropriate solvent and cleaning agent.^[3]
- PPE Removal: Properly remove and dispose of PPE. Gloves should be removed without touching the outer surface.^{[3][6]}

4. Waste Disposal Protocol:

- Chemical Waste: **7-Methoxy-2-phenyl-quinolin-4-ol** and any solutions containing it must be disposed of as hazardous waste.
- Contaminated Materials: All disposable items that have come into contact with the compound (e.g., gloves, pipette tips, paper towels) must be disposed of as hazardous waste in a clearly labeled, sealed container.^[3]
- Disposal Vendor: Follow your institution's guidelines for hazardous waste disposal and arrange for pickup by a licensed chemical waste disposal company.^[3]

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **7-Methoxy-2-phenyl-quinolin-4-ol**.

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